

# HPLC-UV method for 2,3-Dihydropodocarpusflavone A analysis

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## Compound of Interest

Compound Name: 2,3-Dihydropodocarpusflavone A

Cat. No.: B1155924

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An HPLC-UV method has been developed for the quantitative analysis of **2,3-Dihydropodocarpusflavone A**, a flavonoid compound. This application note provides a comprehensive protocol for the determination of this analyte in various sample matrices, catering to researchers, scientists, and professionals in the field of drug development.

## Chemical Properties of 2,3-Dihydropodocarpusflavone A

A thorough understanding of the analyte's chemical properties is fundamental for method development.

Property	Value	Reference
CAS Number	852875-96-8	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C <sub>31</sub> H <sub>22</sub> O <sub>10</sub>	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	554.5 g/mol	<a href="#">[1]</a>
Compound Class	Flavonoid	<a href="#">[2]</a>

## HPLC-UV Method Parameters

A reversed-phase HPLC method with UV detection is proposed for the analysis of **2,3-Dihydropodocarpusflavone A**. The following parameters are recommended and should be

validated by the user.

Parameter	Recommended Condition
HPLC System	Agilent 1200 Infinity or equivalent
Column	C18 reverse-phase column (e.g., 4.6 x 150 mm, 2.6 µm particle size)
Mobile Phase A	0.1% Formic Acid in Water
Mobile Phase B	Acetonitrile
Gradient Elution	5% B to 95% B over 20 minutes, hold for 2 minutes, then return to initial conditions
Flow Rate	1.0 mL/min
Column Temperature	30°C
Injection Volume	10 µL
UV Detection	280 nm
Run Time	25 minutes

## Experimental Protocols

Detailed methodologies for sample preparation are crucial for accurate and reproducible results.

### Standard Solution Preparation

- Accurately weigh 10 mg of **2,3-Dihydropodocarpusflavone A** reference standard.
- Dissolve in 10 mL of methanol to obtain a stock solution of 1 mg/mL.
- Prepare a series of working standard solutions by diluting the stock solution with the mobile phase to concentrations ranging from 1 µg/mL to 100 µg/mL.

### Sample Preparation from Plant Material

- Grind dried plant material to a fine powder.
- Accurately weigh 1 g of the powdered sample into a centrifuge tube.
- Add 20 mL of 75% ethanol and extract using ultrasonication for 30 minutes at 60°C.[3]
- Centrifuge the mixture at 4000 rpm for 10 minutes.
- Collect the supernatant and filter through a 0.45 µm syringe filter prior to HPLC injection.

## Sample Preparation from Plasma

- To 200 µL of plasma, add 200 µL of methanol to precipitate proteins.[4]
- Vortex the mixture for 1 minute.
- Centrifuge at 14,000 rpm for 10 minutes.[4]
- Transfer the supernatant to a clean tube.
- Filter the supernatant through a 0.22 µm syringe filter before analysis.

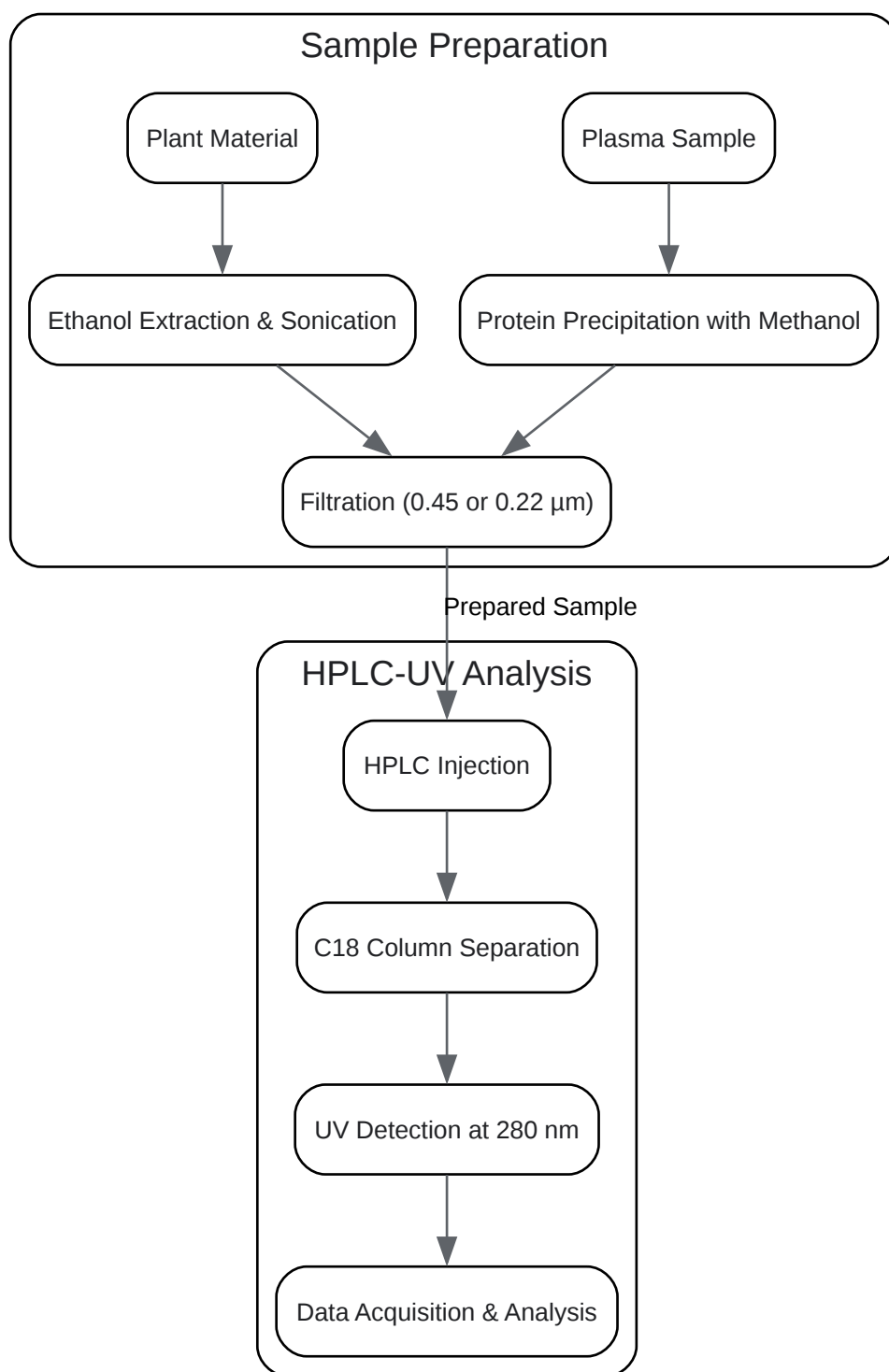
## Method Validation Summary

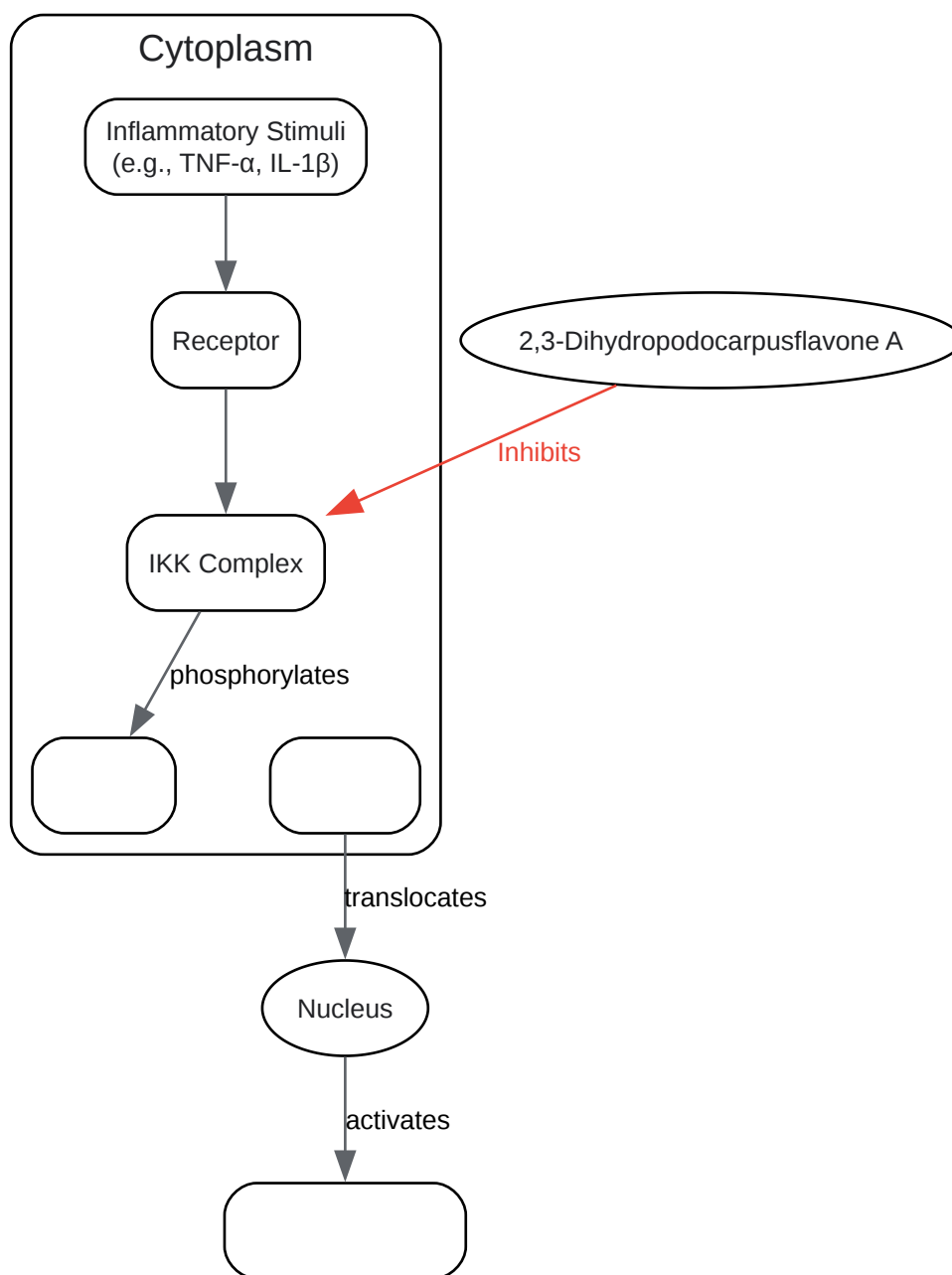
The following table summarizes the illustrative performance characteristics of the HPLC-UV method.

Validation Parameter	Result
Linearity ( $R^2$ )	> 0.999
Limit of Detection (LOD)	0.1 µg/mL
Limit of Quantification (LOQ)	0.5 µg/mL
Intra-day Precision (%RSD)	< 2%
Inter-day Precision (%RSD)	< 3%
Accuracy (Recovery %)	95 - 105%

## Experimental Workflow

The following diagram illustrates the overall workflow for the analysis of **2,3-Dihydropodocarpusflavone A**.





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## References

- 1. 2,3-Dihydropodocarpusflavone A | TargetMol [targetmol.com]
- 2. CAS 852875-96-8 | 2,3-Dihydropodocarpusflavone A [phytopurify.com]
- 3. Preparative Isolation and Purification of Flavone C-Glycosides from the Leaves of Ficus microcarpa L. f by Medium-Pressure Liquid Chromatography, High-Speed Countercurrent Chromatography, and Preparative Liquid Chromatography - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Itrafiltration-based sample preparation and HPLC-UV determination of diclofenac in human plasma samples - PMC [pmc.ncbi.nlm.nih.gov]
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